

A Cross-Study Analysis of CP-376395: A Comparative Guide for Researchers

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Compound of Interest

Compound Name: CP 376395

Cat. No.: B1663366

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For researchers, scientists, and drug development professionals, this guide provides a comprehensive cross-study analysis of CP-376395, a potent and selective non-peptide antagonist of the Corticotropin-Releasing Factor Receptor 1 (CRF1). This document summarizes key quantitative data, details common experimental methodologies, and visualizes the underlying biological pathways and experimental workflows to offer a comparative perspective on the effects of CP-376395 against other relevant CRF1 receptor antagonists.

Quantitative Comparison of CRF1 Receptor Antagonists

The following tables summarize the binding affinity and functional potency of CP-376395 in comparison to other notable CRF1 receptor antagonists.

Table 1: Comparative Binding Affinity of CRF1 Receptor Antagonists

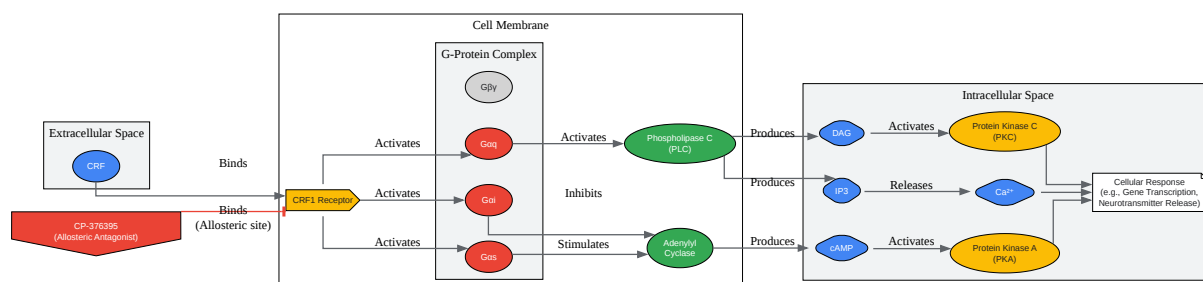
Compound	Receptor	Species	Assay Type	Ki (nM)	IC50 (nM)	Reference
CP-376395	CRF1	Human	Radioligand Binding	12	-	[1] [2] [3]
CP-376395	CRF2	Human	Radioligand Binding	>10,000	-	[1] [2] [3]
Antalarmin	CRF1	Human	Radioligand Binding	-	3	[4]
MTIP	CRF1	Human	Computational	Lower binding free energy than CP-376395	-	
D-PheCRF12-41	CRF1	Rat	Radioligand Binding	15.5 ± 4	-	[5]
α-helical CRF9-41	CRF1	Rat	Radioligand Binding	10.3 ± 6	-	[5]

Table 2: In Vitro Functional Antagonism of CRF1 Receptor Antagonists

Compound	Assay Type	Cell Line	Stimulus	IC50 (nM)	Reference
CP-376395	Adenylate Cyclase	Rat Cerebral Cortex / Human CRF1	oCRF	Apparent Ki of 12 nM	
D-PheCRF12-41	Adenylate Cyclase	Rat Brain Homogenates	CRF	78 ± 15	[5]
α-helical CRF9-41	Adenylate Cyclase	Rat Brain Homogenates	CRF	260 ± 30	[5]

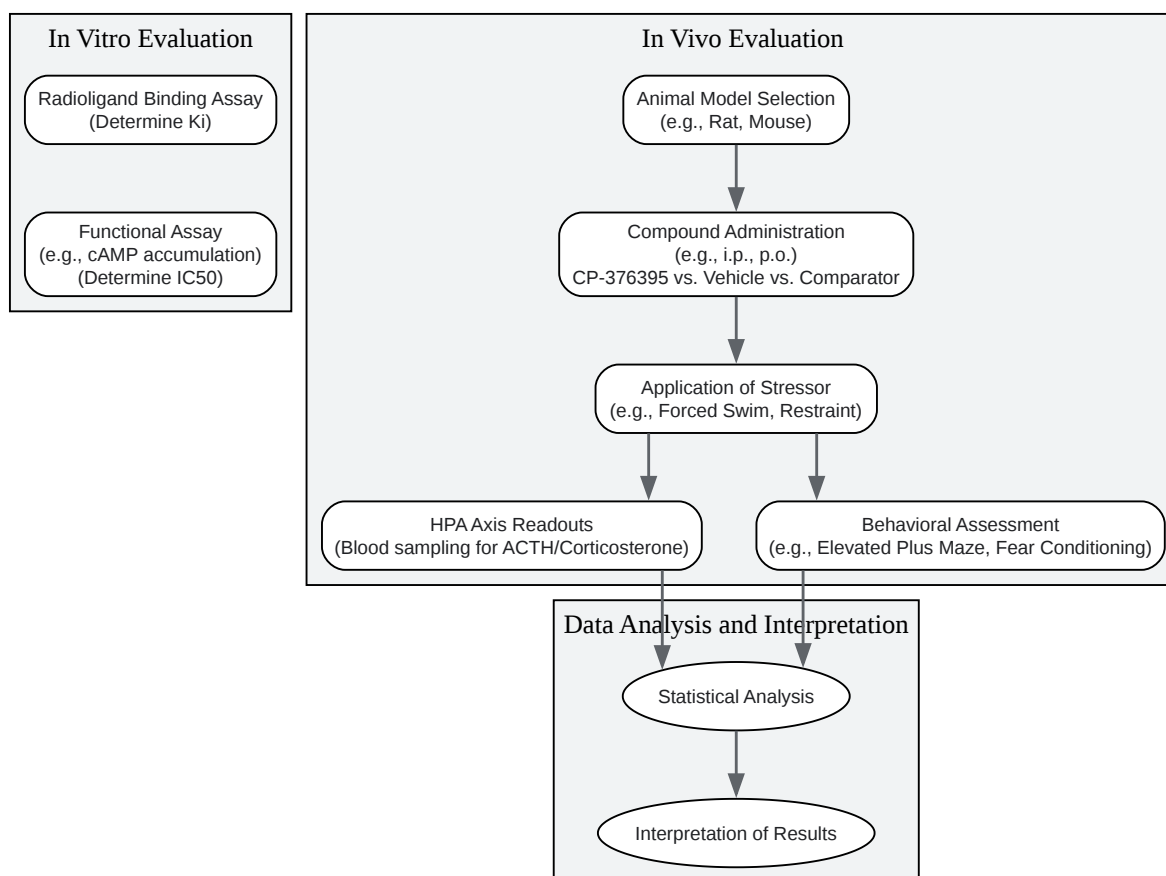
Signaling Pathways and Experimental Workflows

To visually represent the mechanisms and methodologies discussed, the following diagrams have been generated using the DOT language.



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Caption: CRF1 Receptor Signaling Cascade and Antagonism by CP-376395.



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